Application Note: Vilsmeier-Haack Formylation of Substituted Phenols[1][2]

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Compound of Interest

Compound Name:	*4-Chloro-2-hydroxy-5-methoxybenzaldehyde*
CAS No.:	*184766-53-8*
Cat. No.:	*B3248245*

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Abstract & Strategic Context

The introduction of a formyl group (-CHO) onto a phenolic ring is a pivot-point transformation in medicinal chemistry, particularly for synthesizing salicylaldehyde derivatives used as pharmacophore scaffolds (e.g., in kinase inhibitors and anti-inflammatory agents). While the Reimer-Tiemann reaction is a classic route for phenols, it often suffers from low yields and carbene-mediated side reactions.

The Vilsmeier-Haack (VH) reaction offers a milder, more regioselective alternative for activated substituted phenols.[1] However, applying VH protocols to free phenols presents a specific chemoselective challenge: the competition between O-formylation (forming formate esters) and the desired C-formylation (forming benzaldehydes).

This guide details a robust protocol designed to maximize C-formylation efficiency, minimize O-acylation artifacts, and ensure safe handling of the energetic Vilsmeier reagent.

Mechanistic Principles & Causality

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To troubleshoot low yields, one must understand the reactive species. The reaction does not involve DMF directly; it involves the in-situ generated chloromethyliminium salt (Vilsmeier Reagent).

The Electrophilic Species

The reaction between

and DMF is exothermic. The oxygen of DMF attacks the phosphorus, followed by chloride displacement, generating the electrophilic iminium species.

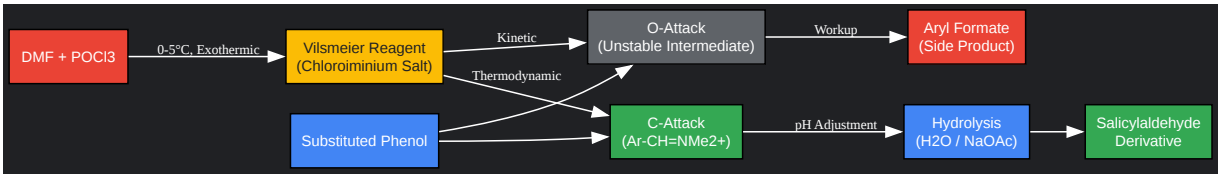
The Chemoselectivity Challenge (O- vs. C-Attack)

- Kinetic Control (O-Attack): The hard nucleophile (phenolic oxygen) can attack the hard electrophile (iminium carbon), leading to an aryl formate ester.
- Thermodynamic Control (C-Attack): The soft nucleophile (aromatic ring carbon, activated by the -OH lone pair) attacks the iminium species. This is irreversible and leads to the stable iminium intermediate, which hydrolyzes to the aldehyde.

Optimization Insight: High temperatures and longer reaction times generally favor the thermodynamic C-formylated product. However, for highly hindered or deactivated phenols, protection (e.g., O-methylation) prior to formylation is the superior strategic choice.

Visualization: Reaction Pathway

The following diagram illustrates the bifurcation between the desired pathway and the ester side-reaction.



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Caption: Mechanistic bifurcation in phenol formylation. Path optimization requires driving the reaction toward the thermodynamic C-attack (green path).

Detailed Experimental Protocol

Target Substrate: 3,5-Dimethoxyphenol (Model for activated electron-rich phenols). Scale: 10 mmol.

Reagents & Equipment

- Reagents:
  - Substituted Phenol (1.54 g, 10 mmol)
  - Phosphorus Oxychloride (
) (1.1 mL, 12 mmol, 1.2 equiv) [CORROSIVE]
  - N,N-Dimethylformamide (DMF) (5 mL, dry)
  - Dichloromethane (DCM) or 1,2-Dichloroethane (DCE) (Optional co-solvent for solubility)
  - Sodium Acetate (sat.[2] aq.) or Ice Water for quench.
- Equipment:
  - Three-neck round-bottom flask (flame-dried).
  - Pressure-equalizing addition funnel.
  - Inert gas line (Argon/Nitrogen).
  - Ice-salt bath (-5°C to 0°C).

Step-by-Step Procedure

Phase 1: Generation of Vilsmeier Reagent (The "Exothermic Phase")

- Setup: Purge the flask with Argon. Add dry DMF (5 mL). Cool to 0°C using an ice bath.

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- Addition: Add

  (1.2 equiv) dropwise via syringe or addition funnel over 15 minutes.

  - Critical Check: The solution should turn pale yellow/orange. If it turns dark brown/black immediately, the temperature is too high.

  - Stirring: Stir at 0°C for 30 minutes to ensure complete formation of the chloroiminium salt.

Phase 2: Substrate Addition & Reaction

- Solubilization: Dissolve the phenol (10 mmol) in a minimum amount of DMF (or DCM if solubility is poor).

- Addition: Add the phenol solution dropwise to the Vilsmeier reagent at 0°C.

  - Observation: A color change to deep red or orange often indicates the formation of the Ar-iminium complex.

- Thermal Ramp:

  - Allow the mixture to warm to Room Temperature (RT) over 30 minutes.

  - Decision Point: For highly activated phenols (e.g., resorcinol), RT stirring for 2-4 hours is sufficient. For moderately activated phenols, heat to 60-80°C for 2-3 hours.

  - Monitoring: Check TLC (Mobile phase: Hexane/EtOAc 7:3). Look for the disappearance of the starting phenol and the appearance of a polar iminium spot (baseline) or the aldehyde (if hydrolysis occurs on silica).

Phase 3: Hydrolysis & Workup (The "Yield-Determining Phase")

- Quench: Cool the reaction mixture to RT. Pour slowly onto crushed ice (50 g) with vigorous stirring.

- Hydrolysis: The intermediate is an iminium salt (

). It requires base to hydrolyze efficiently to the aldehyde without polymerizing.

  - Add Saturated Sodium Acetate solution until pH ~5-6.

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- Stir for 1-2 hours. The solution usually becomes cloudy as the aldehyde precipitates or oils out.

- Extraction: Extract with DCM (

  mL). Wash combined organics with water (

) and brine (

).

- Drying: Dry over anhydrous

  , filter, and concentrate in vacuo.

Data & Expected Results

Parameter	Value / Observation
Appearance	Crude is often a yellow/brown oil or solid.
Typical Yield	75% - 90% (for activated phenols).
Regioselectivity	Para to the strongest activating group (usually -OH or -OMe). If para is blocked, ortho occurs.
Major Impurity	Formate ester (if temp too low) or polymerized tars (if temp too high).

Strategic Troubleshooting & Optimization

"My yield is low / I recovered starting material."

- Cause: Moisture in DMF or

  destroyed the reagent.

- Fix: Distill DMF over

  and use fresh

  . Ensure inert atmosphere.

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"I isolated the formate ester (O-CHO) instead of the aldehyde."

- Cause: Kinetic control dominated.
- Fix: Increase reaction temperature to 60°C+ to favor the thermodynamic C-alkylation. Alternatively, protect the phenol as a methyl ether (using MeI/K2CO3) before the Vilsmeier reaction, then deprotect with

  .

"The product is a mixture of isomers."

- Cause: The directing effects of substituents are competing.
- Fix: Vilsmeier is highly sensitive to sterics. It prefers the para position. If you specifically need ortho, consider the Duff Reaction (HMTA/TFA) or Reimer-Tiemann, though yields will likely be lower.[1]

Safety & Handling (Critical)

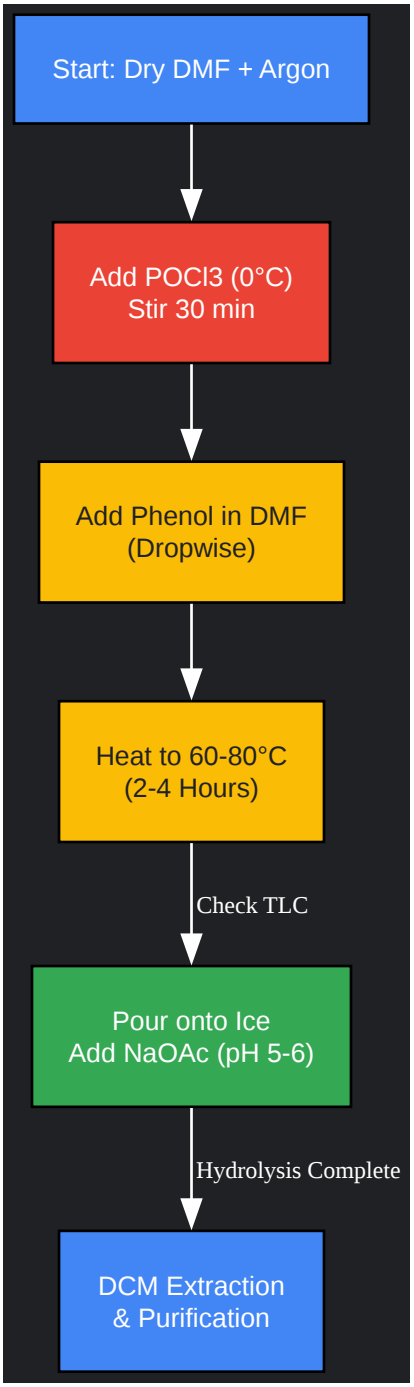
The Vilsmeier-Haack reaction involves synergistic hazards.

- Phosphorus Oxychloride (

  ): Reacts violently with water to release HCl and phosphoric acid. Never quench directly with water in a closed system. Use a vent.
- DMF: A potent organic solvent that is easily absorbed through the skin and is a known hepatotoxin.
- Thermal Runaway: The formation of the Vilsmeier reagent is exothermic. Large-scale reactions (>100g) require active cooling and slow addition rates.

Workflow Visualization

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Caption: Operational workflow ensuring safety and maximum conversion.

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